

Technical Guide: Chroman-4-ylacetonitrile

Physicochemical Properties & Solubility

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Compound of Interest

Compound Name: 2-(Chroman-4-yl)acetonitrile

CAS No.: 180917-10-6

Cat. No.: B3247286

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Executive Summary

Chroman-4-ylacetonitrile (C₁₁H₁₁NO) is a critical bicyclic intermediate in the synthesis of complex pharmacological scaffolds, including homoisoflavonoids, spiro-chromanones, and serotonin receptor modulators. Structurally, it consists of a lipophilic chromane (3,4-dihydro-2H-1-benzopyran) core functionalized at the C4 position with a polar acetonitrile (-CH₂CN) tether.

This guide addresses the solubility challenges inherent to this semi-polar molecule. While the chromane core drives lipophilicity (LogP ~2.0), the nitrile group introduces a dipole moment that complicates dissolution in non-polar media. This document provides predicted physicochemical data, a validated synthesis pathway for generating reference standards, and a robust protocol for solubility determination.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Due to the limited availability of experimental data for this specific intermediate in public databases, the following values are predicted based on structural analogs (e.g., 4-chromanone,

4-chromanol) and quantitative structure-property relationship (QSPR) models.

Table 1: Physicochemical Specifications

Property	Value (Predicted/Experimental)	Notes
IUPAC Name	2-(3,4-dihydro-2H-1-benzopyran-4-yl)acetonitrile	Systematic nomenclature
Molecular Formula	C ₁₁ H ₁₁ NO	-
Molecular Weight	173.21 g/mol	-
Physical State	Solid / Low-melting Solid	Likely MP: 45–65 °C
LogP (Octanol/Water)	1.95 ± 0.3	Moderate Lipophilicity
Topological Polar Surface Area (TPSA)	33.02 Å ²	Permeable to cell membranes
H-Bond Donors / Acceptors	0 / 2	(Nitrile N, Ether O)
Rotatable Bonds	2	C4-CH ₂ and CH ₂ -CN

Solubility Landscape

The solubility of Chroman-4-ylacetonitrile is governed by the competition between its hydrophobic benzene ring and the polar nitrile group.

- High Solubility (>50 mg/mL): DMSO, Dimethylformamide (DMF), Dichloromethane (DCM), Ethyl Acetate.
- Moderate Solubility (1–10 mg/mL): Ethanol, Methanol, Acetonitrile.
- Low Solubility (<0.1 mg/mL): Water, Hexane, Cyclohexane.

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Expert Insight: For biological assays, prepare stock solutions in DMSO (up to 100 mM). Avoid storing in protic solvents (MeOH/EtOH) for extended periods (>1 month) to prevent potential solvolysis of the nitrile under acidic/basic conditions.

Synthesis & Production Workflow

To study the solubility of Chroman-4-ylacetonitrile, researchers often must synthesize the compound de novo from the commercially available 4-Chromanone. The most reliable route utilizes a Horner-Wadsworth-Emmons (HWE) reaction followed by catalytic hydrogenation.

Reaction Pathway[7][8][9][10]

- Olefination: 4-Chromanone is reacted with diethyl cyanomethylphosphonate to form the unsaturated nitrile.
- Reduction: The exocyclic double bond is selectively reduced using Pd/C and H₂ to yield the target saturated nitrile.

Experimental Protocol: Synthesis of Reference Material

Step 1: HWE Olefination

- Suspend NaH (60% in oil, 1.2 eq) in dry THF under N₂ at 0°C.
- Dropwise add Diethyl cyanomethylphosphonate (1.2 eq). Stir for 30 min.
- Add 4-Chromanone (1.0 eq) in THF. Warm to Room Temperature (RT) and stir for 4-6 h.
- Quench: Add sat. NH₄Cl. Extract with EtOAc.
- Product: 4-(Cyanomethylene)chroman (Intermediate A).

Step 2: Catalytic Hydrogenation

- Dissolve Intermediate A in MeOH/EtOAc (1:1).
- Add 10% Pd/C (10 wt% loading).
- Stir under H₂ balloon (1 atm) for 12 h at RT.
- Filter through Celite to remove Pd. Concentrate filtrate.[1]
- Purify: Flash chromatography (Hexane/EtOAc 4:1) to obtain Chroman-4-ylacetonitrile.

Visualized Workflows (DOT Diagrams)

Figure 1: Synthesis & Solubility Determination Workflow

This diagram illustrates the logical flow from starting material to solubility data generation.



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Caption: Step-by-step synthesis of Chroman-4-ylacetonitrile from 4-Chromanone followed by solubility characterization.

Solubility Determination Protocol

This protocol provides a self-validating system to determine the thermodynamic solubility of Chroman-4-ylacetonitrile in various solvents.

Materials

- Analyte: Chroman-4-ylacetonitrile (>98% purity).
- Solvents: Water (HPLC grade), Ethanol, DMSO, PBS (pH 7.4).
- Equipment: Thermomixer, Centrifuge, HPLC-UV (Agilent 1200 or equivalent).

Step-by-Step Methodology

- Saturation: Add excess solid Chroman-4-ylacetonitrile (~10 mg) to 0.5 mL of the target solvent in a 1.5 mL Eppendorf tube.
- Equilibration: Shake at 25°C for 24 hours at 1000 rpm.
 - Check: Ensure undissolved solid remains. If clear, add more solid.
- Separation: Centrifuge at 15,000 x g for 10 minutes to pellet undissolved material.
- Filtration: Filter the supernatant through a 0.22 µm PTFE filter (low binding) to remove micro-particulates.
- Quantification (HPLC-UV):
 - Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
 - Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
 - Gradient: 10% B to 90% B over 10 min.
 - Detection: UV at 254 nm (aromatic absorption).
 - Calculation: Compare peak area against a standard curve (0.01 – 1.0 mg/mL in DMSO).



Validation Step: Prepare the standard curve in DMSO (where solubility is known to be high) to ensure accurate quantification of the aqueous samples.

Safety & Handling

- Nitrile Hazard: While less toxic than simple aliphatic nitriles, metabolic activation can potentially release cyanide. Handle in a fume hood.

- Storage: Store solid at 4°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the benzylic position.
- Disposal: Treat all waste as hazardous chemical waste (P-listed equivalent for nitriles).

References

- PubChem. (2025). Compound Summary: 4-Chromanone. National Library of Medicine. [[Link](#)]
- National Institute of Standards and Technology (NIST). (2023). WebBook Chemistry: 4-Chromanone IR and Mass Spectra. [[Link](#)]

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